Application Note: Experimental Setup for Reactions Involving 8-Fluoro-6-methoxyquinoline

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Compound of Interest	
Compound Name:	*8-Fluoro-6-methoxyquinoline*
CAS No.:	*209353-21-9*
Cat. No.:	*B3049509*

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Executive Summary & Strategic Significance

8-Fluoro-6-methoxyquinoline (8-F-6-MQ) is a high-value heterocyclic scaffold, primarily utilized as a precursor for 8-aminoquinoline antimalarials (analogs of Primaquine and Tafenoquine) and emerging CFTR modulators.

Its structural uniqueness lies in the C8-Fluorine substituent. Unlike the metabolically labile C-H bond in standard quinolines, the C-F bond offers:

- Metabolic Blocking: Prevents oxidative metabolism at the 8-position.
- Synthetic Handle: The fluorine atom at C8 is activated by the adjacent ring nitrogen, rendering it susceptible to Nucleophilic Aromatic Substitution (

  ), allowing for the rapid generation of diverse amine libraries.

This guide details the synthesis of the core scaffold, its functionalization via

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, and N-oxidation protocols, supported by self-validating analytical checkpoints.

Chemical Properties & Safety Profile

Property	Specification
CAS Number	154336-74-0 (Generic/Related)
Molecular Formula	
Molecular Weight	177.18 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, MeOH; Sparingly soluble in water
Melting Point	~68–72 °C (Experimental estimate based on congeners)

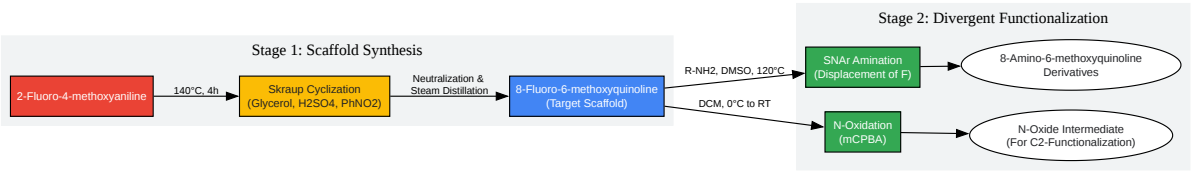
Safety Warning:

- Fluoride Release: Under harsh acidic hydrolysis or combustion, HF may be generated.
- Acrolein Generation: The Skraup synthesis (Protocol 1) generates acrolein in situ, which is a severe lachrymator and pulmonary irritant. Perform all reactions in a high-efficiency fume hood.

Experimental Workflow Visualization

The following diagram outlines the logical flow from precursor selection to divergent functionalization.

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Figure 1: Synthetic workflow for **8-Fluoro-6-methoxyquinoline**, detailing the Skraup cyclization route and two primary downstream applications.

Detailed Experimental Protocols

Protocol 1: De Novo Synthesis via Skraup Reaction

Objective: Synthesize the **8-Fluoro-6-methoxyquinoline** core from 2-fluoro-4-methoxyaniline.
Mechanism: Acid-catalyzed condensation of aniline with acrolein (generated in situ from glycerol).

Reagents:

- 2-Fluoro-4-methoxyaniline (1.0 eq, 50 mmol)
- Glycerol (3.0 eq)
- Sulfuric Acid (conc.[1]

  , 2.5 eq)
- Nitrobenzene (0.8 eq, Oxidant) OR Iodine (catalytic) + Sodium 3-nitrobenzenesulfonate (safer alternative).
- Ferrous Sulfate (

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, catalytic, moderator).

Step-by-Step Procedure:

- Setup: In a 250 mL 3-neck Round Bottom Flask (RBF) equipped with a mechanical stirrer, reflux condenser, and internal thermometer, charge 2-fluoro-4-methoxyaniline (7.06 g) and sodium 3-nitrobenzenesulfonate (7.5 g).
- Addition: Add Glycerol (11 mL) and Ferrous Sulfate (0.5 g).
- Acidification: Cool the mixture to 0°C in an ice bath. Add conc.

  (10 mL) dropwise. Caution: Exothermic.
- Cyclization: Heat the mixture slowly to 100°C. Once the water boils off, the reaction may become vigorous (the "Skraup exotherm"). Maintain temperature at 135–140°C for 4 hours.
- Workup:
  - Cool to room temperature.[1][2]
  - Pour the dark tarry residue into ice-water (200 mL).
  - Basify to pH 9–10 using 50% NaOH solution. Note: The product will precipitate or oil out.
  - Steam Distillation: This is critical to separate the quinoline from non-volatile tars. Steam distill until the distillate is clear.
- Isolation: Extract the distillate with Dichloromethane (DCM, 3 x 50 mL). Dry combined organics over

  , filter, and concentrate in vacuo.
- Purification: Recrystallize from Hexane/EtOAc (9:1) if necessary.

Validation Checkpoint:

- TLC:

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(Hexane:EtOAc 7:3).

- 1H NMR: Look for characteristic quinoline doublets at

  8.8 (C2-H) and

  7.3 (C3-H).

Protocol 2: Functionalization via (Fluorine Displacement)

Objective: Synthesize 8-amino-6-methoxyquinoline derivatives (Primaquine mimetics).
Rationale: The C8-Fluorine is activated by the inductive effect of the ring nitrogen (

effect), making it a superior leaving group to chlorine in this position.

Reagents:

- **8-Fluoro-6-methoxyquinoline** (1.0 eq, 1.0 mmol)
- Primary Amine (e.g., 1,4-diaminopentane) (3.0 eq)
- Base: DIPEA (Diisopropylethylamine) (2.0 eq)
- Solvent: Anhydrous DMSO (Dimethyl sulfoxide)

Step-by-Step Procedure:

- Dissolution: In a pressure-rated vial (microwave vial recommended), dissolve **8-Fluoro-6-methoxyquinoline** (177 mg) in DMSO (2 mL).
- Reagent Addition: Add the amine (3.0 mmol) and DIPEA (350

  L).
- Reaction:
  - Method A (Thermal): Heat to 120°C for 12–16 hours in an oil bath.
  - Method B (Microwave): Heat to 140°C for 45 minutes.

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- Monitoring: Monitor by LC-MS. The starting material (M+H 178) should disappear, replaced by the product mass (M+H = 178 - 19 [F] + Amine Mass).
- Workup: Dilute with water (10 mL) and extract with EtOAc. Wash organic layer with brine (3x) to remove DMSO.
- Purification: Flash chromatography (DCM:MeOH:NH4OH gradient).

Why this works: The 6-methoxy group is electron-donating (

), which normally deactivates the ring. However, its resonance effect is directed to positions 2, 4, 5, and 7. Position 8 is meta to the methoxy group, meaning it does not receive significant electron density from the oxygen, leaving it sufficiently electron-deficient (due to the N-atom) for substitution.

Protocol 3: N-Oxidation

Objective: Activate the C2 position for subsequent chlorination or cyanation.

Reagents:

- **8-Fluoro-6-methoxyquinoline** (1.0 eq)
- m-CPBA (meta-Chloroperoxybenzoic acid) (1.2 eq)
- Solvent: DCM

Procedure:

- Dissolve substrate in DCM at 0°C.
- Add m-CPBA portion-wise.
- Stir at Room Temperature for 3 hours.
- Quench: Wash with 10%

  (to reduce excess peroxide) followed by saturated

  .

- Result: **8-Fluoro-6-methoxyquinoline**-N-oxide.

Analytical Characterization & Troubleshooting

Expected NMR Data (Self-Validation)

Position	Proton Shift (, ppm)	Multiplicity	Coupling Constants ( )
C2-H	8.75 – 8.85	dd	Hz, Hz
C3-H	7.35 – 7.45	dd	Hz, Hz
C4-H	8.00 – 8.10	dd	Hz
C5-H	6.95 – 7.05	d	Hz (Meta coupling)
C7-H	7.10 – 7.20	dd	–12 Hz (Diagnostic)

Troubleshooting Table:

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Issue	Probable Cause	Corrective Action
Low Yield in Skraup	Violent exotherm caused polymerization	Use a moderator ( ) or switch to Sulfolane as solvent.
No Reaction in	Nucleophile too weak or temp too low	Switch solvent to NMP (higher boiling point) or use Microwave heating.
Emulsion during Workup	Amphiphilic nature of quinoline	Filter through Celite before extraction; use brine saturation.

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